

In-depth Technical Guide on the Thermal Decomposition Temperature of Barium Chromate

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Compound of Interest

Compound Name: *Barium chromate*

Cat. No.: *B076100*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal decomposition of **Barium Chromate** (BaCrO_4), a compound of interest in various industrial and research applications. A key focus of this document is to elucidate the discrepancies in its reported decomposition temperature, which is highly contingent on the experimental atmosphere. This guide details the decomposition pathways under different conditions, provides established experimental protocols for thermal analysis, and presents the data in a clear, accessible format.

Introduction to the Thermal Stability of Barium Chromate

Barium chromate is a yellow crystalline solid with the chemical formula BaCrO_4 . While it is recognized for its relative stability, its behavior at elevated temperatures is a subject of considerable complexity. The reported thermal decomposition temperature of **barium chromate** varies significantly in scientific literature, with values ranging from as low as 210°C to assertions of stability up to 1400°C . This wide range is primarily attributable to the influence of the surrounding atmosphere on the decomposition mechanism and kinetics. This guide will dissect the thermal behavior of **barium chromate** in different environments to provide a clearer understanding for researchers.

Thermal Decomposition Pathways of Barium Chromate

The thermal decomposition of **barium chromate** is not a singular event but a process that is critically dependent on the atmospheric conditions, primarily the presence or absence of oxygen.

Decomposition in an Inert Atmosphere (e.g., Nitrogen)

In an inert atmosphere such as nitrogen, **barium chromate** undergoes decomposition at elevated temperatures. As observed in thermogravimetric and differential scanning calorimetry (TG-DSC) analyses, a noticeable mass loss and thermal effect occur in the temperature range of 570°C to 770°C, with a peak at approximately 650°C. The visual transformation of the yellow **barium chromate** powder to a green substance suggests a chemical change, indicative of decomposition.

Decomposition in a Vacuum

Under vacuum conditions, **barium chromate** exhibits a distinct two-stage decomposition process. This complex decomposition involves the reduction of chromium and the formation of mixed-valence chromium species. The final products of this decomposition are barium chromite (BaCr_2O_4), which contains trivalent chromium (Cr^{3+}), and a compound containing both pentavalent (Cr^{5+}) and hexavalent (Cr^{6+}) chromium, identified as $\text{Ba}_3(\text{CrO}_4)_2$.

The proposed, unbalanced reaction pathway in a vacuum is as follows:

Stage 1: $\text{BaCrO}_4 \rightarrow \text{BaCr}_2\text{O}_4 + \dots$

Stage 2: $\text{BaCr}_2\text{O}_4 + \text{BaCrO}_4 \rightarrow \text{Ba}_3(\text{CrO}_4)_2 + \dots$

Further research is required to fully balance these complex reaction equations.

Stability in Air

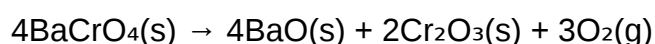
In contrast to its behavior in inert or vacuum conditions, **barium chromate** demonstrates remarkable thermal stability in the presence of air. Studies have shown that it does not decompose at temperatures up to 1400°C in an air atmosphere. This high thermal stability in

an oxidizing environment is a critical consideration for its application in high-temperature processes.

Low-Temperature Decomposition

Several sources report a decomposition temperature for **barium chromate** of approximately 210°C. This decomposition is said to yield barium oxide (BaO), chromium(III) oxide (Cr₂O₃), and oxygen gas. However, the specific atmospheric conditions for this lower-temperature decomposition are not consistently well-defined in the available literature. It is plausible that this pathway may be favored under specific, yet to be fully elucidated, experimental parameters.

A proposed balanced chemical equation for this decomposition is:



Quantitative Decomposition Data

To facilitate a clear comparison of the thermal decomposition behavior of **barium chromate** under different atmospheric conditions, the following table summarizes the key quantitative data.

Atmospheric Condition	Onset Decomposition Temperature (°C)	Decomposition Products	Observations
Inert (Nitrogen)	570 - 770	Not fully elucidated, involves Cr reduction	Mass loss observed; color change from yellow to green.
Vacuum	Multi-stage, temperature dependent	BaCr ₂ O ₄ , Ba ₃ (Cr(V,VI)O ₄) ₂	Two-stage decomposition with mixed-valence chromium products.
Air	> 1400	Stable	No decomposition observed up to 1400°C.
Not Specified	~ 210	BaO, Cr ₂ O ₃ , O ₂	Lower temperature decomposition pathway reported.

Experimental Protocols for Thermal Analysis

The investigation of the thermal decomposition of **barium chromate** relies heavily on thermoanalytical techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). These methods provide quantitative data on mass changes and heat flow as a function of temperature.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as it is heated at a controlled rate. This is particularly useful for determining the temperature at which decomposition begins and the extent of mass loss.

A. Instrumentation:

- A calibrated thermogravimetric analyzer with a high-precision microbalance.
- Inert crucibles (e.g., alumina or platinum).

- A gas delivery system for precise atmospheric control (e.g., nitrogen, air).

B. Sample Preparation:

- Ensure the **barium chromate** sample is a fine, homogeneous powder to facilitate uniform heating.
- Accurately weigh a small amount of the sample (typically 5-10 mg) into a pre-tared TGA crucible.

C. TGA Analysis Parameters:

- Purge Gas: Utilize high-purity nitrogen for inert atmosphere analysis or dry air for analysis in an oxidizing environment. A typical flow rate is 20-50 mL/min.
- Heating Rate: A standard linear heating rate of 10°C/min is commonly employed.
- Temperature Range: Commence the analysis at ambient temperature and extend to a temperature beyond the expected decomposition point (e.g., up to 1500°C for analysis in air).
- Data Acquisition: Continuously record the sample mass, temperature, and time throughout the experiment.

D. Data Analysis:

- The TGA curve is plotted as percentage mass loss versus temperature
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